

An In-depth Technical Guide to the Spectroscopic Characterization of Key Pyrimidine Intermediates

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Compound of Interest

Compound Name: *Ethyl 4-chloro-2-methoxypyrimidine-5-carboxylate*

CAS No.: 65269-18-3

Cat. No.: B1593070

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A Note to the Researcher: The initial request concerned the spectroscopic data for **Ethyl 4-chloro-2-methoxypyrimidine-5-carboxylate**. However, a comprehensive search of scientific literature and chemical databases reveals a significant lack of publicly available, experimentally-derived spectroscopic data for this specific compound.

In the spirit of scientific advancement and to provide a valuable and detailed resource, this guide will focus on the closely related and well-documented analogue: Ethyl 4-chloro-2-(methylthio)pyrimidine-5-carboxylate (CAS Number: 5909-24-0). The structural difference—a methylthio (-SCH₃) group in place of a methoxy (-OCH₃) group—is electronically significant and provides a robust framework for understanding the spectroscopic behavior of this class of compounds. Throughout this guide, we will provide expert insights into how the data would be expected to differ for the originally requested methoxy analogue, thereby providing a predictive tool for researchers working with similar structures.

Spectroscopic Analysis of Ethyl 4-chloro-2-(methylthio)pyrimidine-5-carboxylate

Audience: Researchers, scientists, and drug development professionals. Pillar I: Introduction & Molecular Overview

Ethyl 4-chloro-2-(methylthio)pyrimidine-5-carboxylate is a pivotal intermediate in synthetic organic chemistry. Its trifunctional nature—bearing a reactive chloro group, a manipulable methylthio group, and an ester moiety—makes it a versatile building block for the synthesis of complex heterocyclic systems, including kinase inhibitors and other pharmacologically active molecules.^{[1][2]} Accurate characterization of this intermediate is paramount to ensure the identity and purity of subsequent products in a synthetic route. This guide provides a detailed analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Pillar II: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For a compound of this nature, both ^1H (proton) and ^{13}C (carbon) NMR provide unambiguous evidence of its constitution.

^1H NMR Spectroscopy: Mapping the Proton Environment

The ^1H NMR spectrum provides a direct map of the hydrogen atoms in the molecule, offering critical information on their chemical environment, connectivity, and quantity.

Predicted ^1H NMR Data (in CDCl_3 , 400 MHz):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Causality and Field Insights
~8.75	Singlet	1H	H-6 (Pyrimidine ring)	The single proton on the pyrimidine ring is significantly deshielded due to the anisotropic effects of the two ring nitrogen atoms and the electron-withdrawing nature of the adjacent ester and chloro groups. Its singlet multiplicity confirms the absence of adjacent protons.
~4.40	Quartet	2H	-OCH ₂ CH ₃ (Ethyl ester)	This quartet arises from the methylene protons of the ethyl group. They are split by the three adjacent methyl protons (n+1 rule, 3+1=4), resulting

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Causality and Field Insights
				in a quartet. The chemical shift is downfield due to the adjacent oxygen atom of the ester.
~2.60	Singlet	3H	-SCH ₃ (Methylthio)	The three protons of the methylthio group appear as a sharp singlet. Their chemical shift is characteristic of a methyl group attached to a sulfur atom, which is less deshielding than an oxygen atom.

| ~1.40 | Triplet | 3H | -OCH₂CH₃ (Ethyl ester) | These methyl protons are split by the two adjacent methylene protons into a triplet (n+1 rule, 2+1=3). This signal is the most upfield, as it is furthest from the electron-withdrawing functionalities. |

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*Comparative Insight: The Methoxy Analogue For the requested **Ethyl 4-chloro-2-methoxypyrimidine-5-carboxylate**, the $-SCH_3$ signal at ~ 2.60 ppm would be absent. It would be replaced by a singlet integrating to 3H for the $-OCH_3$ group, expected at a more downfield position, typically around ~ 4.0 - 4.1 ppm. This significant downfield shift is a direct consequence of the higher electronegativity of oxygen compared to sulfur, which deshields the attached protons more effectively.*

¹³C NMR Spectroscopy: The Carbon Skeleton

The ¹³C NMR spectrum reveals the electronic environment of each carbon atom, confirming the core structure and the presence of key functional groups.

Predicted ¹³C NMR Data (in CDCl₃, 100 MHz):

Chemical Shift (δ) ppm	Assignment	Causality and Field Insights
~173.0	C-2 (-SCH ₃)	The carbon attached to the sulfur and two nitrogen atoms is highly deshielded.
~163.0	C=O (Ester)	The carbonyl carbon of the ester group is characteristically found in this downfield region.
~160.0	C-4 (-Cl)	The carbon atom bearing the chlorine atom is significantly deshielded due to the electronegativity of chlorine and the influence of the ring nitrogens.
~157.0	C-6	The carbon atom attached to the lone ring proton (H-6) appears in the aromatic/heteroaromatic region.
~115.0	C-5	The carbon atom to which the ester group is attached. Its chemical shift is influenced by both the pyrimidine ring and the carbonyl group.
~62.0	-OCH ₂ CH ₃	The methylene carbon of the ethyl ester is deshielded by the attached oxygen atom.
~14.0	-SCH ₃	The methyl carbon of the methylthio group. Sulfur's electronegativity results in a moderate downfield shift.

| ~13.8 | -OCH₂CH₃ | The terminal methyl carbon of the ethyl group, typically found in the upfield region of the spectrum. |

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Comparative Insight: The Methoxy Analogue In the methoxy analogue, the C-2 carbon (~173.0 ppm) would likely shift slightly, but the most significant change would be the chemical shift of the methyl carbon. The -OCH₃ carbon would appear much further downfield, typically in the ~55-60 ppm range, compared to the ~14.0 ppm for the -SCH₃ carbon. This large difference is a reliable diagnostic tool to distinguish between the two analogues.

Pillar III: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Key IR Absorption Bands (ATR):

Wavenumber (cm ⁻¹)	Vibration Type	Significance and Interpretation
~2980-3000	C-H stretch (sp ³)	Corresponds to the C-H bonds in the ethyl and methyl groups.
~1720-1730	C=O stretch (Ester)	A strong, sharp absorption band characteristic of the carbonyl group in the ethyl ester. This is often the most prominent peak in the spectrum.
~1550-1580	C=N/C=C stretch	Aromatic/heteroaromatic ring stretching vibrations from the pyrimidine core.
~1200-1300	C-O stretch (Ester)	Characteristic stretching vibration for the C-O single bond of the ester functionality.

| ~1000-1100 | C-Cl stretch | The vibration of the carbon-chlorine bond, often appearing in the fingerprint region. |

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Comparative Insight: The Methoxy Analogue The IR spectrum of the methoxy analogue would be very similar. The key difference would be the presence of a distinct C-O-C stretching vibration for the methoxy group, typically appearing as a strong band in the 1050-1150 cm⁻¹ region. This might overlap with other signals in the fingerprint region but would be a key feature to look for.

Pillar IV: Mass Spectrometry (MS)

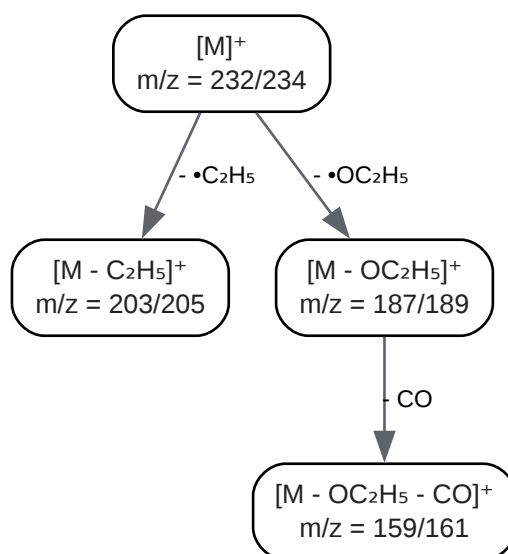
Mass spectrometry provides the molecular weight of a compound and offers structural information based on its fragmentation pattern upon ionization.

Expected Mass Spectrometry Data (Electron Ionization - EI):

m/z (mass-to-charge)	Ion	Interpretation
232/234	$[M]^+ / [M+2]^+$	The molecular ion peaks. The characteristic ~3:1 intensity ratio of the M and M+2 peaks is definitive proof of the presence of one chlorine atom (due to the natural abundance of the ^{35}Cl and ^{37}Cl isotopes). [3]
203/205	$[M - \text{C}_2\text{H}_5]^+$	Loss of the ethyl radical from the ester group.
187/189	$[M - \text{OC}_2\text{H}_5]^+$	Loss of the ethoxy radical, a common fragmentation pathway for ethyl esters.

| 159/161 | $[M - \text{OC}_2\text{H}_5 - \text{CO}]^+$ | Subsequent loss of carbon monoxide from the $[M - \text{OC}_2\text{H}_5]^+$ fragment. |

Molecular Structure and Key Identifiers



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Caption: Simplified EI fragmentation pathway for the title compound.

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Comparative Insight: The Methoxy Analogue The molecular weight of the methoxy analogue would be lower. The molecular formula is $C_8H_9ClN_2O_3$, giving a monoisotopic mass of 216.03 g/mol. Therefore, the molecular ion peaks $[M]^+$ and $[M+2]^+$ would appear at m/z 216 and 218, respectively. The fragmentation pattern would be analogous, with initial losses of the ethyl (-29) or ethoxy (-45) radicals.

Pillar V: Experimental Protocols

To ensure reproducibility and data integrity, the following standardized protocols are recommended for acquiring the spectroscopic data.

Protocol 1: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh ~10-15 mg of the compound and dissolve it in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an

internal standard.

- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition: Acquire the spectrum with a 90° pulse, a relaxation delay of 2 seconds, and an acquisition time of 4 seconds. Typically, 16 scans are sufficient.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled sequence with a 30° pulse and a relaxation delay of 2 seconds. A larger number of scans (~1024 or more) will be required to achieve an adequate signal-to-noise ratio.
- Processing: Process the data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.

Protocol 2: ATR-IR Spectroscopy

- Background Scan: Ensure the diamond crystal of the Attenuated Total Reflectance (ATR) accessory is clean. Perform a background scan to capture the spectrum of the ambient environment.
- Sample Application: Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 32 scans over the range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .
- Processing: The resulting spectrum should be automatically background-corrected by the instrument software.

Protocol 3: EI-Mass Spectrometry

- Sample Introduction: Introduce the sample via a direct insertion probe or, if sufficiently volatile and thermally stable, via Gas Chromatography (GC-MS).
- Ionization: Utilize a standard Electron Ionization (EI) source at 70 eV.

- Analysis: Scan a mass range from m/z 40 to 400 to ensure capture of the molecular ion and significant fragments.
- Data Interpretation: Analyze the resulting mass spectrum, paying close attention to the molecular ion cluster to confirm the presence of chlorine and the major fragment ions to corroborate the proposed structure.

Pillar VI: Conclusion & Summary

This guide has detailed the expected ^1H NMR, ^{13}C NMR, IR, and MS spectroscopic data for Ethyl 4-chloro-2-(methylthio)pyrimidine-5-carboxylate. The provided data, interpretation, and protocols serve as a self-validating system for researchers to confirm the identity and purity of this important synthetic intermediate. Furthermore, the comparative insights provided for its methoxy analogue offer a predictive framework, enhancing the utility of this guide for scientists working with a broader class of substituted pyrimidines. The rigorous application of these analytical techniques is fundamental to maintaining the high standards of scientific integrity and trustworthiness required in research and drug development.

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